

# Neuropsychiatric Events & Antiviral Drugs: A Research Overview

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## Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

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The table below summarizes key evidence on the association between antiviral drugs and neuropsychiatric events, highlighting the ongoing debate in the scientific community.

Antiviral Drug	Reported Neuropsychiatric Events	Key Evidence & Current Consensus	Proposed Mechanisms (if applicable)
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| **Oseltamivir** (Tamiflu) | Acute psychosis, delirium, hallucinations, abnormal behavior, suicidal ideation, paranoia, mania [1] [2] [3]. | **Conflicting Evidence:** • **Case Reports & Spontaneous Data:** Multiple reports, especially in adolescents and young adults, note symptom onset within 48 hours of treatment [1] [3]. • **Recent Large-Scale Studies (2024-2025):** Systematic reviews and cohort studies find **no evidence** oseltamivir increases the risk of NPEs; some suggest a **protective effect** during influenza infection [4] [5] [6]. • **High-Risk Factors:** Extended use ( $\geq 6$  weeks), high dosage (150 mg twice daily), and adolescence may increase risk [3]. | Inhibition of human monoamine oxidase-A (MAO-A); action on GABA, NMDA receptors; stimulation of D2 dopaminergic receptors [2]. | | **Valacyclovir / Acyclovir** (Herpes/Cytomegalovirus) | Confusion, auditory/visual hallucinations, tremor, coma, psychosis, mania [2]. | Toxicity is often associated with high serum levels, typically in the context of renal failure. Symptoms usually appear within 24-72 hours of treatment and resolve after discontinuation [2]. | High serum and cerebrospinal fluid (CSF) concentrations of the metabolite CMMG [2]. | | **Efavirenz** (HIV) | Depression, vivid dreams, psychosis, hallucinations [2]. | Well-documented side effects; subjective effects are sometimes

compared to psychedelic drugs [2]. | Affinity for serotonin 5-HT<sub>2A</sub>/5-HT<sub>2C</sub> receptors, GABA-A receptors, and the serotonin transporter [2]. |

## Methodologies for Investigating Antiviral-Related Neuropsychiatric Effects

For a research-oriented guide, here are detailed methodologies from key studies that have investigated this phenomenon.

### • 1. Study Design: Retrospective Cohort Study

- **Objective:** To determine the association between influenza infection, oseltamivir treatment, and serious neuropsychiatric events requiring hospitalization in a pediatric population [6].
- **Population:** 692,975 children aged 5-17 years enrolled in Tennessee Medicaid over two influenza seasons [6].
- **Exposure Ascertainment:** Person-days were classified into mutually exclusive groups: "untreated influenza," "treated influenza" (days with oseltamivir dispensed), "posttreatment period," "influenza prophylaxis," and "no exposure" [6].
- **Outcome Measurement:** The primary outcome was a hospitalization for a neuropsychiatric event, identified using a validated ICD-10 coding algorithm with high positive predictive value (~90%) [6].
- **Statistical Analysis:** Poisson regression was used to estimate incidence rate ratios (IRRs), comparing event rates during "treated influenza" to "untreated influenza" periods, while adjusting for time-varying covariates measured on each person-day [6].

### • 2. Study Design: Systematic Review and Meta-Analysis

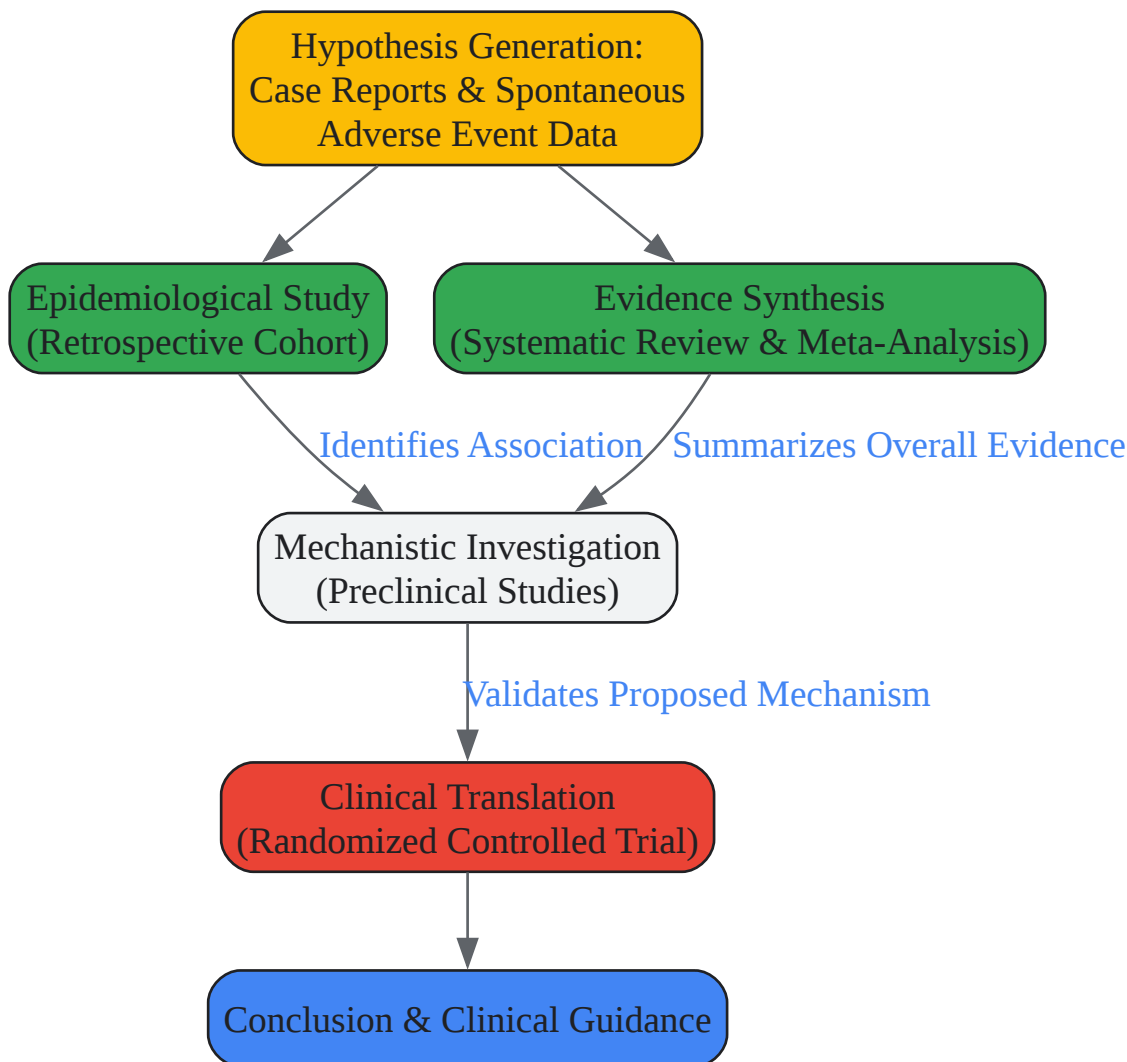
- **Objective:** To systematically synthesize evidence on the associations of oseltamivir with neuropsychiatric and behavioral adverse events [4] [5].
- **Search Strategy:** Comprehensive searches of PubMed/Medline, Embase, and Cochrane Library from inception through October 31, 2024, using MeSH terms and keywords related to oseltamivir and neuropsychiatric outcomes [5].
- **Inclusion/Exclusion:** Included studies comparing oseltamivir with a control group; excluded non-original articles (e.g., editorials, case reports), non-English publications, and studies without quantitative data on NPE frequency or risk estimates [5].
- **Data Synthesis:** Outcomes were categorized into five groups (e.g., affective disorders, psychotic disorders, suicide-related behaviors). A two-stage meta-analysis was performed to

calculate pooled risk ratios (RRs), using a random-effects model to account for heterogeneity [5].

- **3. Study Design: Randomized Controlled Trial (RCT) on Antivirals in Schizophrenia**
  - **Objective:** To determine if the antiviral drug valaciclovir reduces hippocampal neuroinflammation in patients with schizophrenia [7].
  - **Design:** A double-blind, monocenter study where 24 patients with schizophrenia were randomized to receive either valaciclovir (8 g/day) or placebo for seven days [7].
  - **Primary Endpoint:** Change in neuroinflammation, measured by TSPO binding using [<sup>11</sup>C]-PK11195 Positron Emission Tomography (PET) scans before and after treatment [7].
  - **Additional Measures:** Psychotic symptoms and cognitive functioning were also assessed [7].

## Mechanistic Pathways and Experimental Workflows

Based on the reviewed literature, the following diagram outlines a proposed experimental workflow for investigating antiviral drug associations with psychosis, integrating methodologies from clinical and mechanistic studies.



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*A proposed multi-stage research workflow for evaluating the neuropsychiatric safety of antiviral drugs, moving from observational data to clinical trials.*

## Interpretation and Research Implications

The evidence suggests that the influenza virus itself is a significant trigger for serious neuropsychiatric events [6] [8]. Much of the early concern regarding oseltamivir was based on case reports that could not disentangle the effect of the drug from the effects of the underlying infection.

For researchers, this area requires:

- **Careful Confounder Control:** Future observational studies must meticulously control for the confounding effect of influenza infection.
- **Focus on High-Risk Populations:** Research should prioritize individuals with pre-existing psychiatric conditions [1] [9] and adolescents [3], who may be more vulnerable.
- **Mechanistic Studies:** More work is needed to elucidate the biological pathways, such as the role of neuroinflammation [7], by which both viruses and drugs might influence neuropsychiatric states.

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To cite this document: Smolecule. [Neuropsychiatric Events & Antiviral Drugs: A Research Overview].

Smolecule, [2026]. [Online PDF]. Available at:

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